

# Application Note: HPLC Analysis of Choline Magnesium Trisalicylate and its Metabolites

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## Compound of Interest

Compound Name: Choline magnesium trisalicylate

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## Abstract

This document provides detailed application notes and protocols for the quantitative analysis of **choline magnesium trisalicylate** and its principal active metabolite, salicylic acid, using High-Performance Liquid Chromatography (HPLC). **Choline magnesium trisalicylate** is a non-steroidal anti-inflammatory drug (NSAID) that dissociates to choline and salicylate upon administration.[1] Salicylic acid is the primary active moiety responsible for the therapeutic effects.[2] This note outlines validated methodologies for the individual determination of salicylic acid and choline in pharmaceutical formulations and biological matrices, addressing the distinct chromatographic requirements for each analyte.

## Introduction

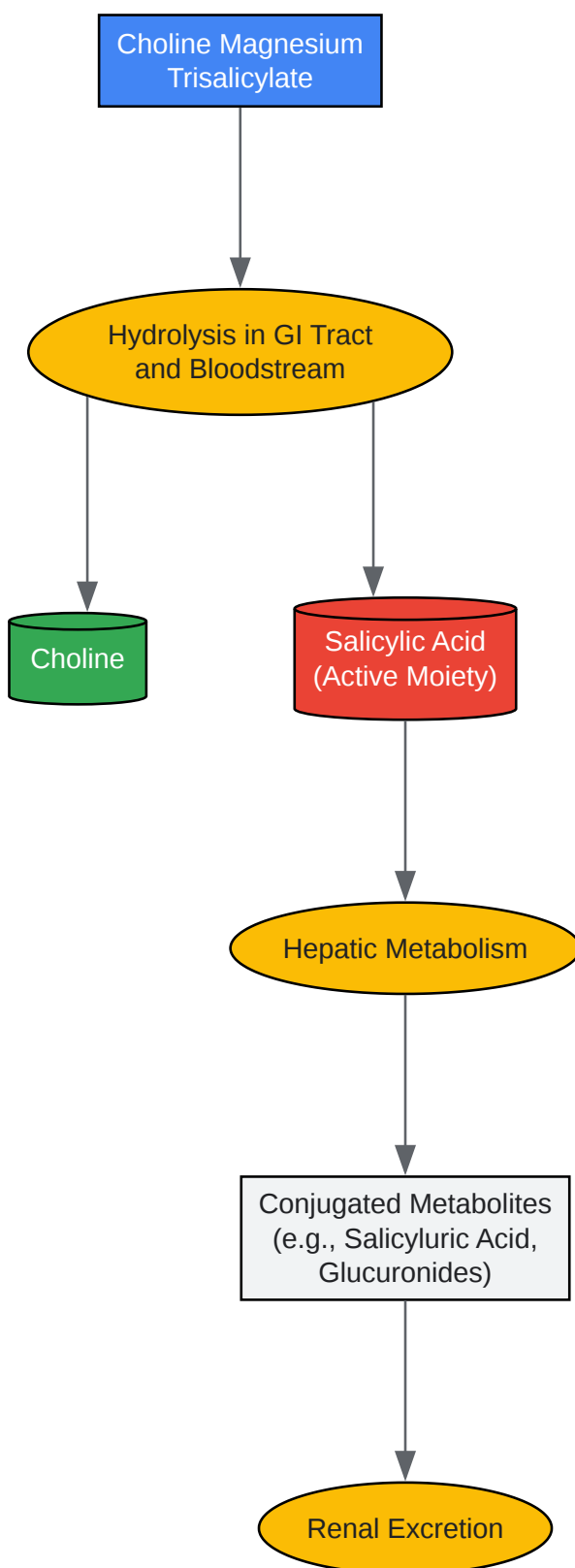
**Choline magnesium trisalicylate** is a non-acetylated salicylate used for its anti-inflammatory, analgesic, and antipyretic properties.[1][3] It is prescribed for managing pain and inflammation associated with conditions like arthritis.[1][4] Upon oral administration, it is hydrolyzed, releasing salicylic acid, the active component that inhibits cyclooxygenase (COX) enzymes, thereby reducing prostaglandin synthesis.[2][3][4] The choline moiety is a water-soluble essential nutrient.

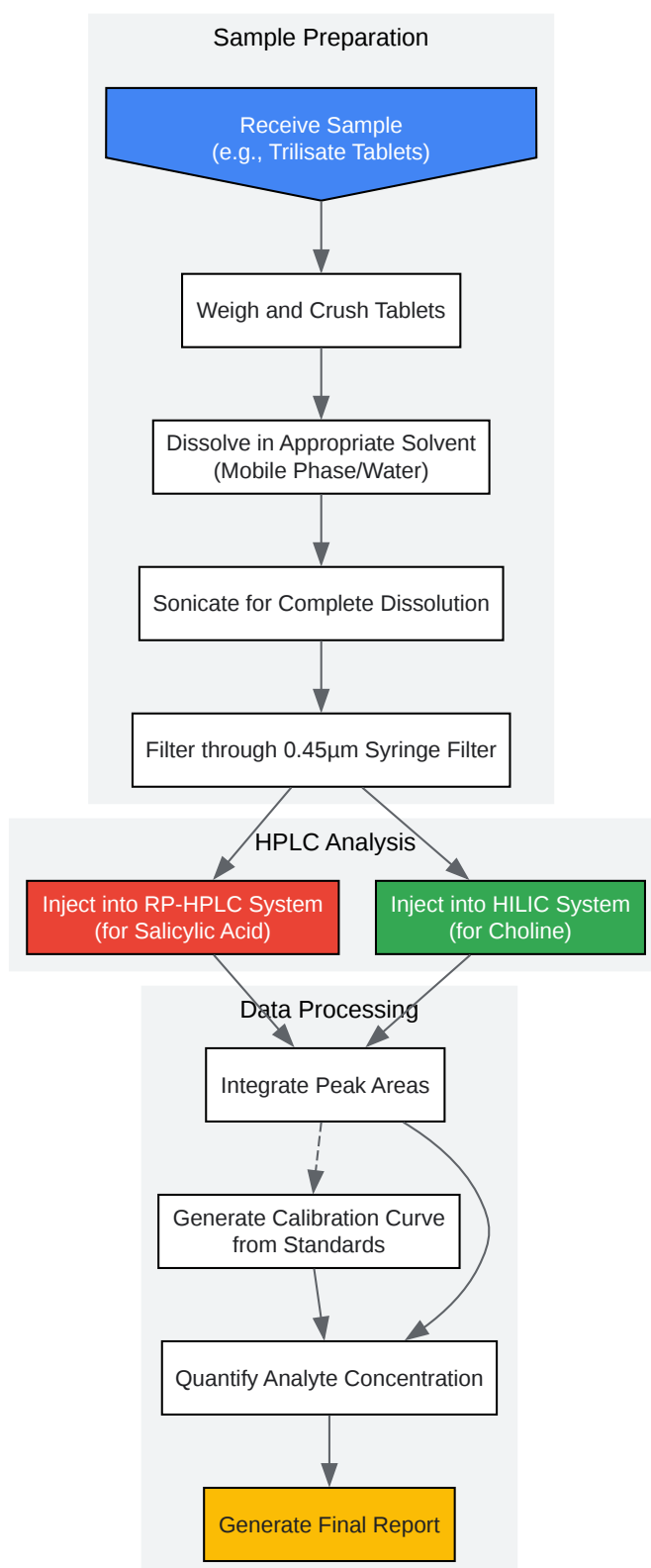
Accurate and robust analytical methods are crucial for the quality control of **choline magnesium trisalicylate** in pharmaceutical dosage forms and for pharmacokinetic studies of its metabolites. Due to the significant differences in polarity and chemical properties between the aromatic salicylic acid and the quaternary amine choline, their simultaneous analysis by a

single HPLC method is challenging. Therefore, this document presents optimized and distinct protocols for each.

## Metabolic Pathway of Choline Magnesium Trisalicylate

**Choline magnesium trisalicylate** is readily absorbed from the gastrointestinal tract and quickly dissociates into choline, magnesium, and salicylate ions. Salicylic acid is the pharmacologically active metabolite. It is then further metabolized in the liver, primarily through conjugation with glycine to form salicyluric acid, and with glucuronic acid to form phenolic and acyl glucuronides. A small fraction is hydroxylated to gentisic acid. These metabolites are then primarily excreted via the kidneys.[\[2\]](#)[\[3\]](#)





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